

Introduction: A Modern Reagent Demanding Modern Safety Paradigms

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Compound of Interest

Compound Name: *2-Bromo-6-chloro-4-fluoroaniline*

CAS No.: *201849-14-1*

Cat. No.: *B1268482*

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2-Bromo-6-chloro-4-fluoroaniline is a highly substituted aniline derivative, a class of compounds that forms the backbone of countless pharmaceutical agents and advanced materials. Its unique halogenation pattern (containing bromine, chlorine, and fluorine) offers medicinal chemists a versatile scaffold for molecular design. However, this structural complexity also introduces significant safety and handling challenges. This guide moves beyond a standard Safety Data Sheet (SDS) to provide researchers, scientists, and drug development professionals with a deeper, mechanistic understanding of the hazards associated with this compound and the rigorous protocols required for its safe manipulation. As Senior Application Scientists, we recognize that true laboratory safety is not about checklists, but about a foundational understanding of a chemical's reactivity and toxicology, enabling proactive risk mitigation.

Chemical Identity and Physicochemical Profile

Understanding a molecule's fundamental properties is the bedrock of a robust safety assessment. These parameters dictate its behavior in the laboratory, from storage and handling to potential environmental fate.

Core Identifiers

A precise identification is critical for ensuring that the safety data corresponds exactly to the material in use. The presence of isomers with similar names but potentially different properties makes this step non-negotiable.

Identifier	Data	Source
IUPAC Name	2-Bromo-6-chloro-4-fluoroaniline	[1]
Synonyms	Benzenamine, 2-bromo-6-chloro-4-fluoro-	[1]
CAS Number	201849-14-1	[1]
Molecular Formula	C ₆ H ₄ BrClFN	[1]
Molecular Weight	224.46 g/mol	[1]

Physicochemical Properties

The physical state and key properties influence everything from appropriate personal protective equipment (PPE) to spill cleanup procedures.

Property	Value	Significance for Handling
Appearance	Solid (powder/crystalline)	Potential for dust inhalation. Requires careful handling to avoid aerosolization.
Melting Point	54-58 °C	[2]
Boiling Point	Data not available	Assumed to be high; decomposition may occur before boiling. Avoid high temperatures.
Solubility	Data not available	Likely poorly soluble in water, typical for halogenated aromatics. Do not assume aqueous cleanup is effective.

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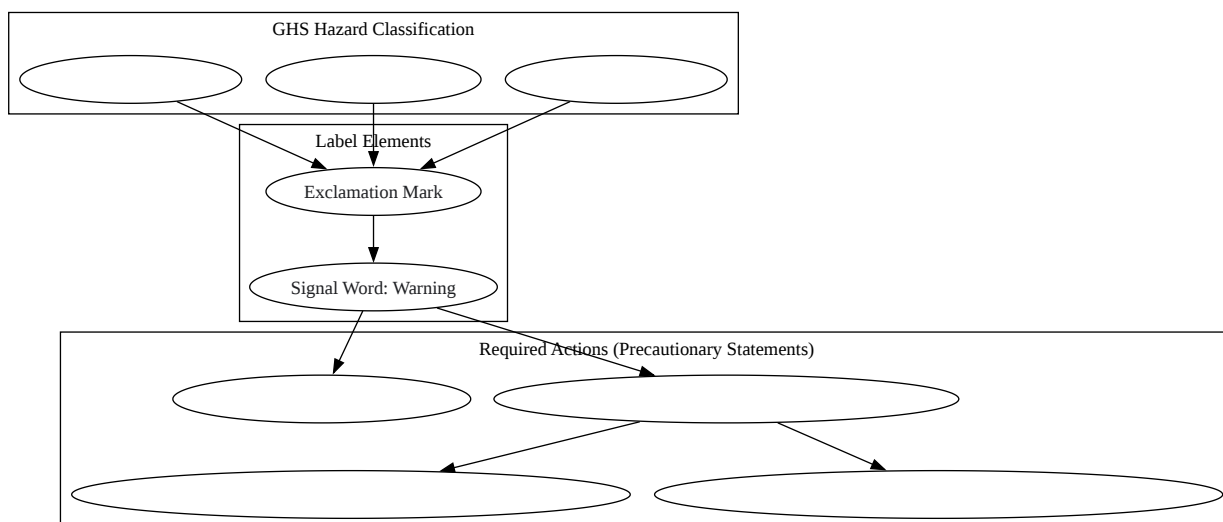
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C6 [pos="1.04,0.6!", label="C"];
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F [pos="0,-2.2!", label="F"];  
Cl [pos="2.08,1.2!", label="Cl"];
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C1 -- C2;  
C2 -- C3;  
C3 -- C4;  
C4 -- C5;  
C5 -- C6;  
C6 -- C1;
```

```
// Substituent bonds  
C1 -- N;  
C2 -- Br;  
C4 -- F;  
C6 -- Cl;
```



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Caption: GHS hazard communication workflow for **2-Bromo-6-chloro-4-fluoroaniline**.

Exposure Control and Personal Protective Equipment (PPE)

Given the identified hazards, a multi-layered approach to exposure control is mandatory. This begins with engineering controls and is supplemented by rigorous PPE protocols.

Engineering Controls: The First Line of Defense

- Chemical Fume Hood: All weighing and manipulation of **2-Bromo-6-chloro-4-fluoroaniline** must be performed inside a certified chemical fume hood. [3] This is non-negotiable. The hood contains dust and potential vapors, protecting the user from respiratory exposure.

- Ventilation: The laboratory should have adequate general ventilation to ensure that any fugitive emissions are diluted and exhausted. [4]

Personal Protective Equipment (PPE): The Last Barrier

The selection of PPE must be deliberate and based on the specific risks of skin absorption, irritation, and dust inhalation.

- Hand Protection: Standard nitrile gloves are not recommended for prolonged contact with anilines. [5] While suitable for incidental contact, aniline and its derivatives can permeate nitrile over time.
 - Protocol: For any handling beyond brief transfers, wear double gloves, with a nitrile glove as the inner layer and a more robust glove, such as butyl or Viton, as the outer layer. [5] All gloves must be inspected for integrity before use and changed immediately if contamination is suspected.
- Eye and Face Protection: Tightly-fitting safety goggles are required to protect against dust particles. [6] A face shield should be worn over the goggles during procedures with a higher risk of splashing or aerosolization (e.g., preparing solutions, scraping material).
- Skin and Body Protection: A full-length, buttoned lab coat is mandatory. [5] Ensure that street clothes are fully covered. Closed-toe shoes are required.
- Respiratory Protection: If work must be performed outside of a fume hood (a situation that should be avoided), a NIOSH-approved respirator with a particulate filter (e.g., N95) and an organic vapor cartridge is necessary. [7] Use of a respirator requires prior medical clearance and fit-testing. [5]

Safe Handling, Storage, and Emergency Protocols

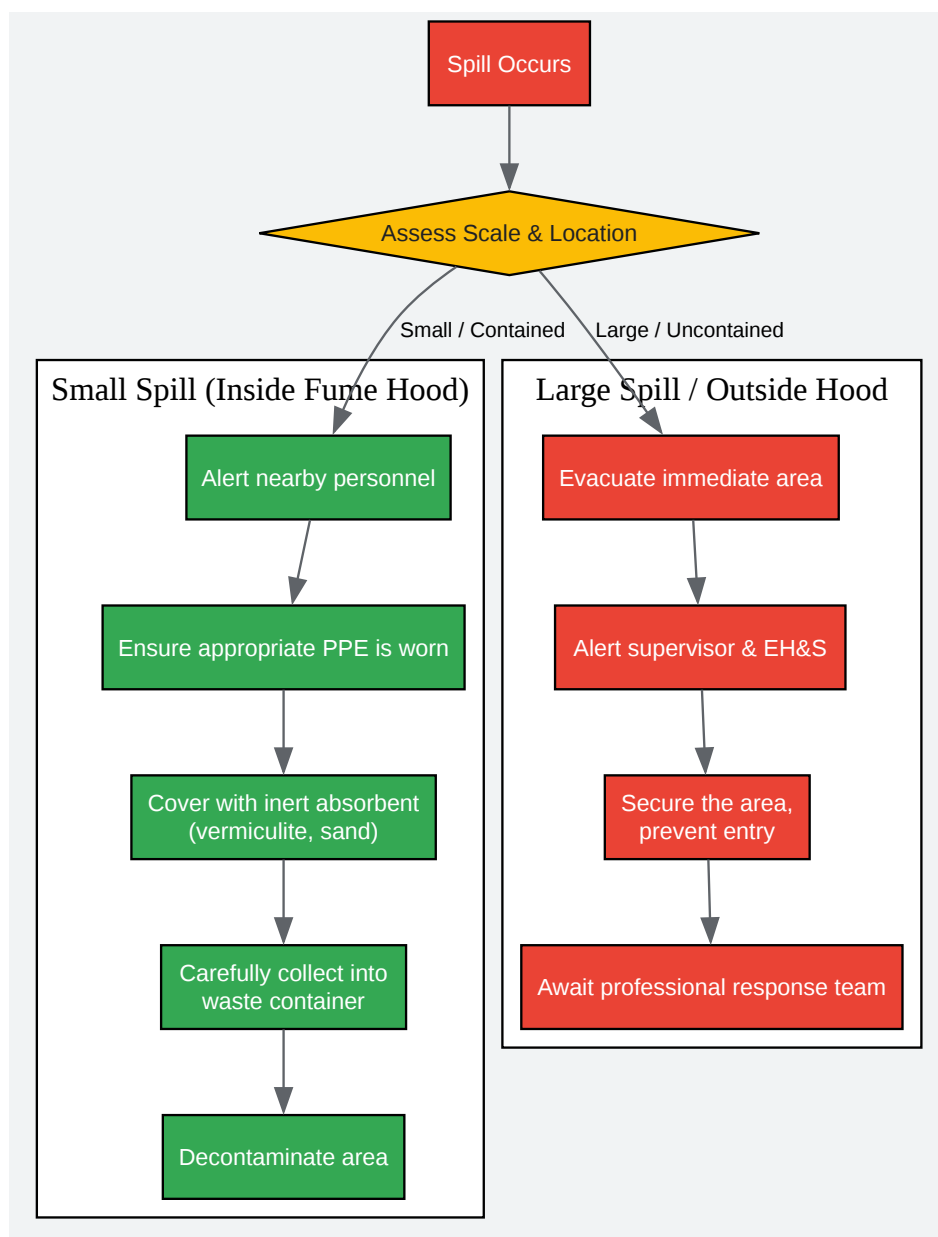
Standard Laboratory Handling Protocol

- Preparation: Before handling, designate a specific area within the fume hood for the work. Ensure all necessary equipment (spatulas, weigh paper, glassware) and waste containers are inside the hood.
- Aliquotting: Handle the solid carefully to minimize dust formation. [4] Use a spatula to gently transfer the material. Avoid pouring the powder.
- Housekeeping: Keep the container tightly sealed when not in use. [8] Clean any residual dust from the work surface using a damp cloth or towel (wetted with water or an appropriate solvent) to avoid aerosolizing the powder.
- Post-Handling: After handling, carefully remove and dispose of outer gloves (if double-gloving) into a designated hazardous waste bag inside the fume hood. Wash hands thoroughly with soap and water after exiting the lab. [9]

Storage Requirements

- Conditions: Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition. [4]The container must be kept tightly closed to prevent moisture absorption and potential degradation.
- Incompatibilities: Segregate from strong oxidizing agents and strong acids. [3][10]Aromatic amines can react violently with strong oxidizers, and they will react exothermically with strong acids to form salts. [10]

Emergency Response: Spills and Exposures



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Caption: Emergency response decision tree for a **2-Bromo-6-chloro-4-fluoroaniline** spill.

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. [9] Seek medical attention, especially if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. [9] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. [11] If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [9]* Note to Physician: Be aware of the potential for delayed-onset methemoglobinemia. [12] Monitor the patient's methemoglobin levels if significant exposure is suspected.

Stability, Reactivity, and Disposal

Chemical Stability

The compound is stable under recommended storage conditions. [9] However, like many anilines, it may be sensitive to light and air over long periods, potentially leading to discoloration and degradation.

Hazardous Reactivity

- Oxidizers and Acids: As noted, avoid contact with strong oxidizing agents and strong acids. [3]* Thermal Decomposition: When heated to decomposition, it will emit highly toxic and corrosive fumes, including nitrogen oxides (NO_x), hydrogen bromide (HBr), hydrogen chloride (HCl), and hydrogen fluoride (HF). [7] This makes its behavior in a fire particularly hazardous.

Disposal Considerations: A Complex Waste Stream

The disposal of **2-Bromo-6-chloro-4-fluoroaniline** is not trivial and must be handled by professional hazardous waste services.

- Classification: This compound is a mixed halogenated organic waste. Improper disposal can lead to persistent environmental contamination. [13]* Causality of Disposal Method: The primary concern during the disposal of chlorinated and brominated compounds is the potential formation of highly toxic dioxins and furans upon incomplete combustion. [13][14] Therefore, disposal must be conducted via high-temperature incineration in a licensed facility equipped with advanced flue gas scrubbing systems to neutralize the acidic gases (HBr, HCl, HF) generated. [15]* Laboratory Waste Protocol:
 - Collect all waste material (spilled compound, contaminated PPE, used weigh paper) in a clearly labeled, sealed container designated for "Halogenated Organic Waste."
 - Do not mix with other waste streams, particularly non-halogenated solvents, to avoid complicating the disposal process.

- Follow all institutional and local regulations for hazardous waste pickup and disposal.

Conclusion

2-Bromo-6-chloro-4-fluoroaniline is a valuable tool for chemical innovation, but its safe use hinges on a comprehensive understanding of its hazards. By moving beyond simple compliance and embracing a scientifically grounded approach to safety, researchers can mitigate the risks associated with its handling. The principles outlined in this guide—rigorous engineering controls, meticulous PPE selection, well-rehearsed emergency protocols, and responsible disposal—are essential for protecting the health of laboratory personnel and preserving environmental integrity.

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